

Analytical methods for the detection of 2,2'-Sulfonyldiethanol in urine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,2'-Sulfonyldiethanol

Cat. No.: B1207226

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Application Notes: Detection of 2,2'-Sulfonyldiethanol in Urine

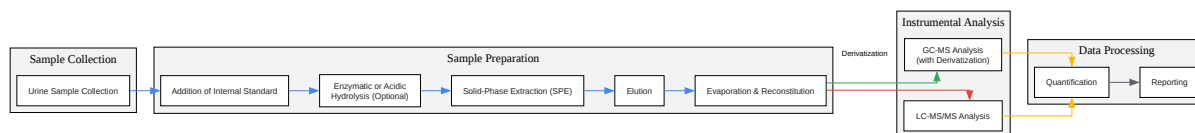
Introduction

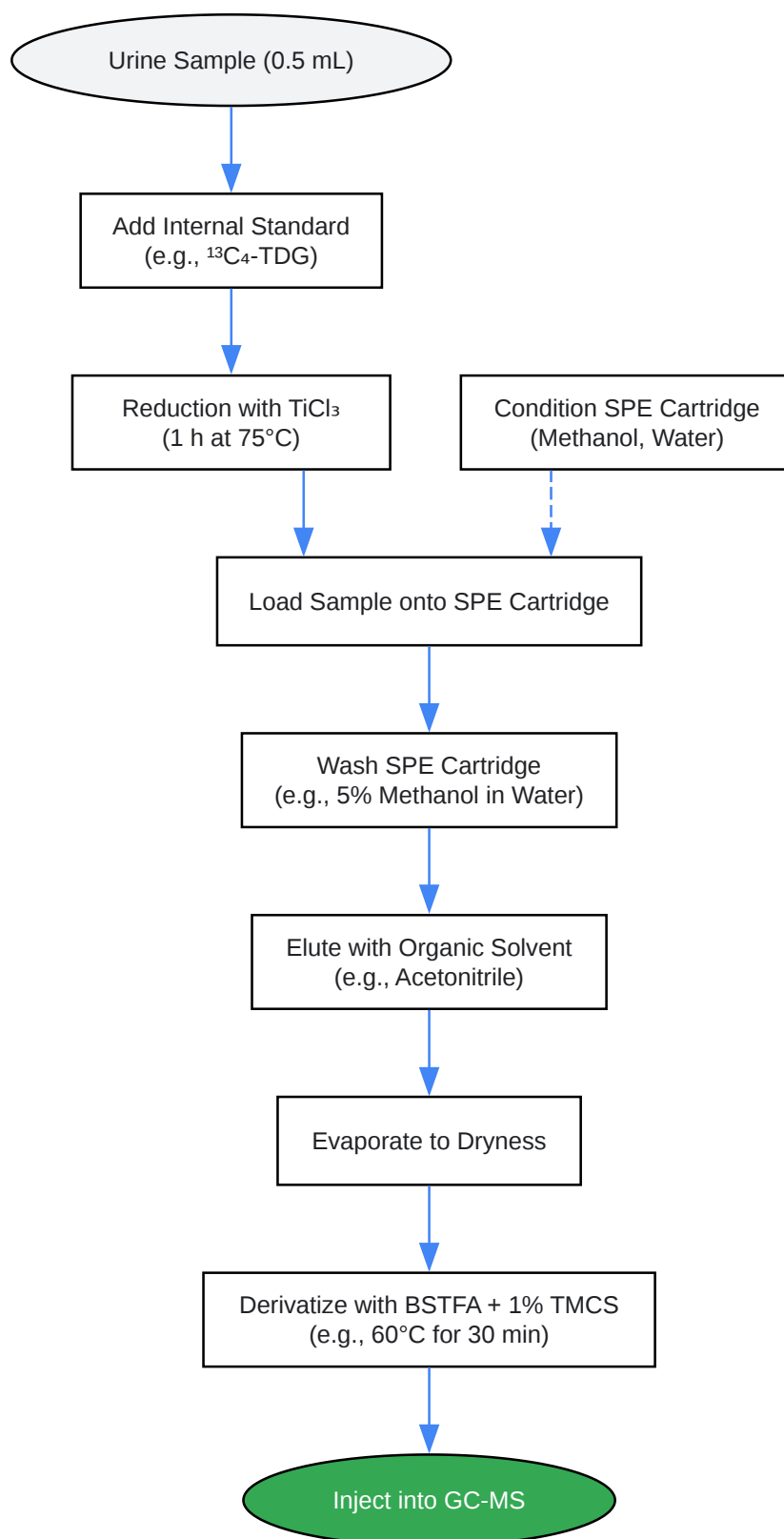
2,2'-Sulfonyldiethanol (SDET) is a metabolite of the chemical warfare agent sulfur mustard. Its detection in urine is a key biomarker for confirming exposure to this blistering agent. These application notes provide detailed protocols for the analysis of SDET in urine samples using Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). The methods described are intended for researchers, scientists, and drug development professionals involved in toxicology, clinical diagnostics, and defense-related research.

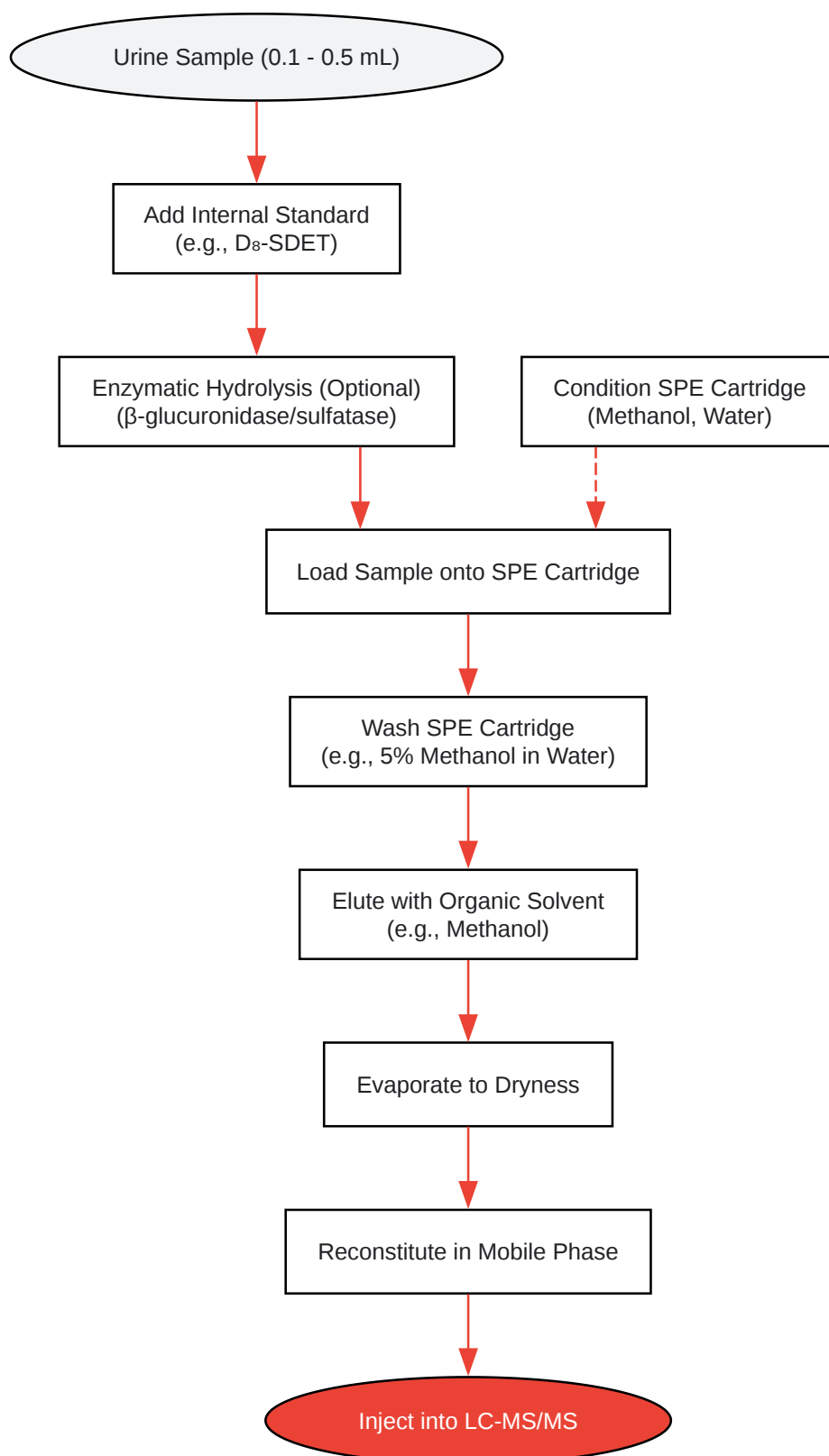
The analytical challenge in measuring SDET in urine lies in its hydrophilic nature and potential conjugation to glucuronic acid or sulfate, requiring specific sample preparation steps to ensure accurate quantification. The following protocols detail procedures for sample hydrolysis, extraction, and instrumental analysis, providing robust and sensitive methods for the determination of this important biomarker.

Analytical Workflow Overview

The general workflow for the analysis of **2,2'-Sulfonyldiethanol** in urine involves sample collection, preparation including hydrolysis and extraction, followed by instrumental analysis and data processing.







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Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com